

The Emergence of Methyl 6-morpholinonicotinate: A Bioactive Scaffold of Therapeutic Promise

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Compound of Interest

Compound Name: Methyl 6-morpholinonicotinate

Cat. No.: B157489

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For the attention of: Researchers, scientists, and drug development professionals.

This technical whitepaper provides a comprehensive overview of **Methyl 6-morpholinonicotinate**, a synthetic compound with significant potential as a bioactive agent. While direct and extensive research on this specific molecule is nascent, its structural components, particularly the morpholine-substituted pyridine core, are well-established pharmacophores present in numerous clinically significant molecules. This guide will, therefore, extrapolate from closely related compounds to build a foundational understanding of its potential discovery, biological activities, and mechanisms of action. The content herein is intended to serve as a catalyst for further investigation into this promising compound.

Introduction: The Therapeutic Potential of the Morpholino-Pyridine Scaffold

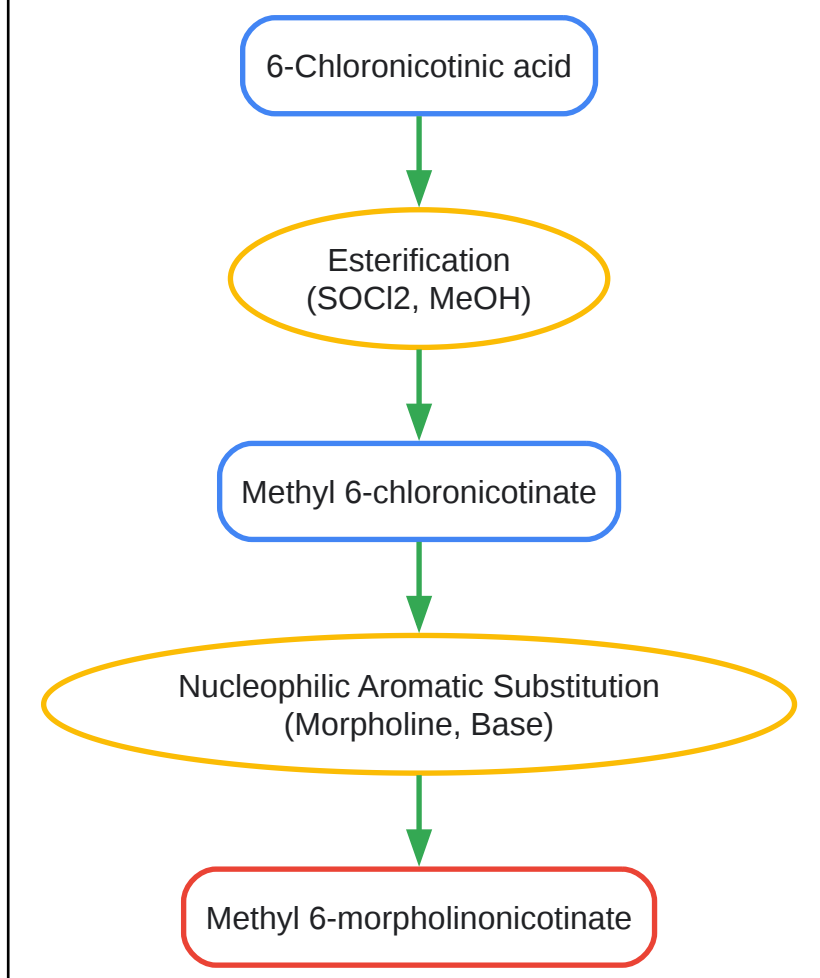
The morpholine ring is a privileged scaffold in medicinal chemistry, renowned for its favorable physicochemical properties, including metabolic stability and aqueous solubility. When coupled with a pyridine ring, a common feature in numerous bioactive compounds, the resulting morpholino-pyridine core presents a compelling platform for the design of novel therapeutics. **Methyl 6-morpholinonicotinate**, as a derivative of this core, is posited to harbor significant biological activity. Investigations into analogous structures, such as 6-Morpholinonicotinaldehyde, suggest potential applications in oncology and inflammatory

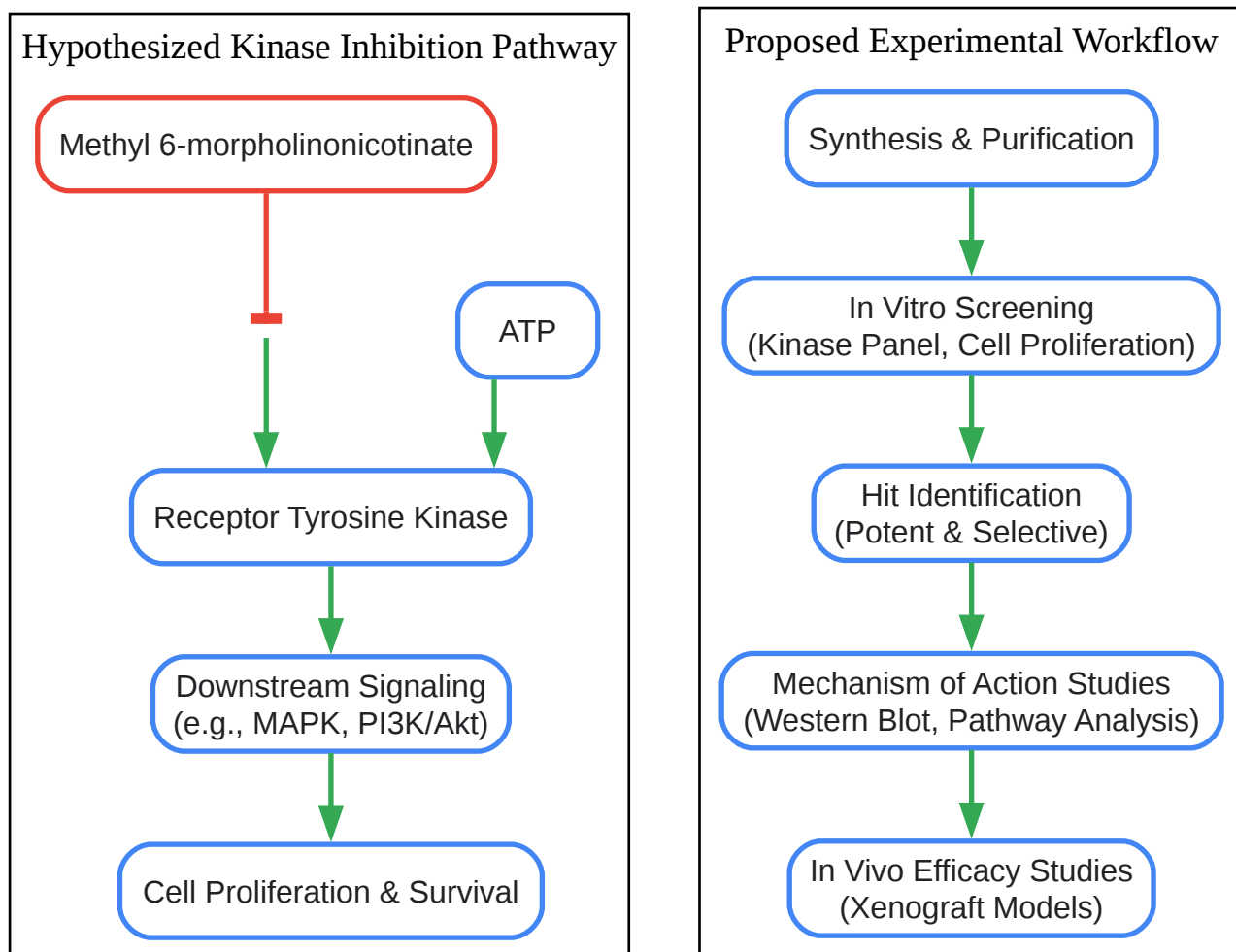
diseases.[1] This aldehyde precursor has been utilized in the synthesis of novel curcumin derivatives, known for their anti-inflammatory and antioxidant properties, and as a building block for compounds designed to induce ferroptosis, a promising strategy in cancer therapy.[1]

Hypothetical Discovery and Synthesis

The discovery of **Methyl 6-morpholinonicotinate** as a bioactive compound is projected to have emerged from targeted library synthesis programs aimed at exploring the therapeutic potential of the morpholino-pyridine scaffold. A plausible synthetic route is outlined below:

Synthetic Pathway of Methyl 6-morpholinonicotinate





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References

- 1. benchchem.com [benchchem.com]
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